

Elemol solubility in different solvents

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Elemol	
Cat. No.:	B1671167	Get Quote

An In-depth Technical Guide to the Solubility of **Elemol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Elemol, a naturally occurring sesquiterpenoid alcohol with the chemical formula C₁₅H₂₆O, is a subject of growing interest in various scientific fields.[1] Found in the essential oils of numerous plants, it is recognized for its characteristic woody and slightly citrus aroma.[2] Beyond its use as a fragrance, **elemol** is being investigated for its potential biological activities. A thorough understanding of its solubility in different solvents is fundamental for its extraction, purification, formulation, and in vitro and in vivo studies. This guide provides a comprehensive overview of the solubility of **elemol**, detailed experimental protocols for its solubility determination, and insights into a potential signaling pathway it may modulate.

Physicochemical Properties of Elemol

A foundational understanding of **elemol**'s physical and chemical properties is essential for interpreting its solubility characteristics.



Property	Value	Reference
CAS Number	639-99-6	[2]
Molecular Formula	C15H26O	[1][2][3]
Molecular Weight	222.37 g/mol	[1][2]
Appearance	Pale yellow to yellow crystals or solid	[4]
Melting Point	51.00 to 52.00 °C	[4]
Boiling Point	289.00 to 290.00 °C at 760.00 mm Hg	[4]
XLogP3-AA	4.4	[2]

Quantitative Solubility Data

The solubility of **elemol** has been determined in a range of common laboratory solvents at 25°C. The data, presented in grams per liter (g/L), highlights its solubility profile across polar, semi-polar, and non-polar solvents.



Solvent	Solvent Type	Solubility (g/L) at 25°C
Water	Polar Protic	0.89
Methanol	Polar Protic	514.79
Ethanol	Polar Protic	567.08
n-Propanol	Polar Protic	452.62
Isopropanol	Polar Protic	508.22
n-Butanol	Polar Protic	472.77
Isobutanol	Polar Protic	332.39
Acetonitrile	Polar Aprotic	298.17
Acetone	Polar Aprotic	380.85
2-Butanone (MEK)	Polar Aprotic	389.69
Ethyl Acetate	Polar Aprotic	401.9
Methyl Acetate	Polar Aprotic	322.9
Tetrahydrofuran (THF)	Polar Aprotic	1680.43
1,4-Dioxane	Polar Aprotic	1009.67
Dimethylformamide (DMF)	Polar Aprotic	504.34
Toluene	Non-Polar	349.09

Data sourced from Scent.vn[2]

Experimental Protocol: Determination of Elemol Solubility via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound in a specific solvent. The following protocol is a synthesized methodology based on established practices for determining the solubility of terpenes and other organic compounds.



Materials and Equipment

- Elemol (solid, >98% purity)
- Selected solvents (analytical grade)
- · Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control
- Analytical balance (± 0.1 mg)
- Syringe filters (0.45 μm, solvent-compatible)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for quantification
- Volumetric flasks and pipettes
- Centrifuge (optional)

Procedure

- Preparation of Supersaturated Solutions:
 - Accurately weigh an excess amount of elemol and add it to a series of vials.
 - Add a known volume of the desired solvent to each vial. The amount of **elemol** should be sufficient to ensure that a solid phase remains after equilibrium is reached.
- · Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25°C) and agitation speed (e.g., 150 rpm).
 - Allow the solutions to equilibrate for a minimum of 24-48 hours. A longer duration may be necessary to ensure equilibrium is reached.



- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - \circ Immediately filter the aliquot through a 0.45 μm syringe filter into a clean vial to remove any undissolved solid.
 - Alternatively, the samples can be centrifuged at a high speed to pellet the excess solid before collecting the supernatant.

Quantification:

- Dilute the filtered supernatant with the appropriate solvent to a concentration within the linear range of the analytical method (HPLC or GC).
- Prepare a series of standard solutions of **elemol** of known concentrations.
- Analyze the standard solutions and the diluted sample solutions using a validated HPLC or GC method.
- Construct a calibration curve from the standard solutions and determine the concentration of **elemol** in the diluted sample.
- Calculation of Solubility:
 - Calculate the solubility of **elemol** in the solvent by multiplying the determined concentration by the dilution factor.
 - Express the solubility in the desired units (e.g., g/L, mg/mL, or mol/L).

Experimental Workflow Diagram





Click to download full resolution via product page

Figure 1. Workflow for Shake-Flask Solubility Determination.

Potential Signaling Pathway Modulation by Elemol

While direct studies on the signaling pathways modulated by **elemol** are limited, its classification as a sesquiterpenoid alcohol suggests potential anti-inflammatory properties. Many sesquiterpenoids and other essential oil components have been shown to exert their anti-inflammatory effects by modulating key signaling cascades such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.[1][5][6]

A plausible mechanism of action for **elemol**'s potential anti-inflammatory activity is the inhibition of the NF-kB signaling pathway. This pathway is a central regulator of inflammation. In resting cells, NF-kB is sequestered in the cytoplasm by inhibitor of kB (IkB) proteins. Upon stimulation by pro-inflammatory signals (e.g., cytokines, lipopolysaccharide), the IkB kinase (IKK) complex is activated, leading to the phosphorylation and subsequent degradation of IkB. This allows NF-kB to translocate to the nucleus and induce the transcription of pro-inflammatory genes. **Elemol** may interfere with this cascade, potentially by inhibiting the activation of the IKK complex.

Proposed NF-kB Signaling Pathway Inhibition by Elemol Figure 2. Proposed Inhibition of NF-kB Pathway by Elemol.

Conclusion

This technical guide provides essential data on the solubility of **elemol** in a variety of solvents, a detailed experimental protocol for its determination, and a plausible mechanism for its potential biological activity. The high solubility of **elemol** in many common organic solvents facilitates its use in research and development. The proposed interaction with the NF-kB signaling pathway offers a starting point for further investigation into its therapeutic potential.



This information is intended to support researchers, scientists, and drug development professionals in their work with this promising natural compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. consensus.app [consensus.app]
- 2. mdpi.com [mdpi.com]
- 3. Phytochemicals Targeting Inflammatory Pathways in Alcohol-Induced Liver Disease: A Mechanistic Review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. consensus.app [consensus.app]
- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Elemol solubility in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671167#elemol-solubility-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com